

Perfluorodecyl Bromide: A Comprehensive Technical Guide to its Molecular Structure and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Perfluorodecyl bromide

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Abstract

Perfluorodecyl bromide (PFDB), a member of the perfluorocarbon family, is a synthetic organofluorine compound with the chemical formula $C_{10}BrF_{21}$. This technical guide provides an in-depth analysis of its molecular structure, physicochemical properties, and key applications in the biomedical field, particularly in drug delivery and diagnostic imaging. The document details experimental protocols for the synthesis of related compounds and the formulation of nanoemulsions, and presents spectroscopic data for structural elucidation. Furthermore, it explores the role of perfluorocarbon-based nanoemulsions as contrast agents and drug carriers, supported by workflow diagrams and pathway visualizations to aid researchers in their understanding and application of this versatile molecule.

Introduction

Perfluorodecyl bromide, also known as 1-bromoheneicosafuorodecane, is a dense, biochemically inert liquid.^[1] Its structure is characterized by a ten-carbon chain where all hydrogen atoms are substituted with fluorine, and a terminal bromine atom. This high degree of fluorination imparts unique properties, including high gas-dissolving capacity, chemical and biological inertness, and hydrophobicity. These characteristics make it a compound of significant interest for various advanced applications, especially in the medical and

pharmaceutical sectors. When formulated into nanoemulsions, **perfluorodecyl bromide** serves as a core component for oxygen therapeutics, and as a contrast agent for diagnostic imaging modalities such as ultrasound and ^{19}F Magnetic Resonance Imaging (MRI).[2][3]

Molecular Structure and Physicochemical Properties

The molecular structure of **perfluorodecyl bromide** consists of a linear chain of ten carbon atoms fully saturated with fluorine atoms, with a bromine atom attached to one of the terminal carbons. This structure gives it a high molecular weight and density.

Table 1: Physicochemical Properties of **Perfluorodecyl Bromide**

Property	Value	Reference
Chemical Formula	$\text{C}_{10}\text{BrF}_{21}$	[4]
Molecular Weight	598.98 g/mol	[4]
CAS Number	307-43-7	[4]
Boiling Point	185 °C	[5]
Melting Point	55 °C	[5]
Density	1.862 g/mL at 25 °C	[5]
Refractive Index	1.294 at 25 °C	[5]

Spectroscopic Data for Structural Elucidation

The structural identity of **perfluorodecyl bromide** is confirmed through various spectroscopic techniques. While a complete, published spectrum for **perfluorodecyl bromide** is not readily available, the following data for closely related perfluorinated compounds provide a strong basis for its structural characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **^{19}F NMR:** ^{19}F NMR is a powerful tool for analyzing fluorinated compounds due to the high sensitivity of the ^{19}F nucleus and the wide range of chemical shifts.^[6] For a perfluorinated chain like in **perfluorodecyl bromide**, one would expect a series of signals corresponding to the different CF_2 groups and the terminal CF_3 and CF_2Br groups. The chemical shifts are influenced by the proximity to the bromine atom and the end of the chain.^[7]
- **^{13}C NMR:** In a proton-decoupled ^{13}C NMR spectrum of a fluorinated compound, the signals are split by the attached fluorine atoms (^1JCF , ^2JCF , etc.), resulting in complex multiplets.^[8] ^[9] Broadband decoupling of both ^1H and ^{19}F is necessary to obtain singlets for each carbon environment.^[8] The chemical shifts would be in the region characteristic of sp^3 carbons bonded to fluorine.

Mass Spectrometry (MS)

Electron ionization mass spectrometry of perfluoroalkanes typically shows extensive fragmentation.^[10] The fragmentation pattern of **perfluorodecyl bromide** would be expected to show a molecular ion peak (M^+) and characteristic fragments from the loss of Br , CF_3 , and successive CF_2 units.^{[11][12]}

Infrared (IR) Spectroscopy

The IR spectrum of a perfluorinated compound is dominated by strong C-F stretching vibrations, typically found in the $1100\text{--}1300\text{ cm}^{-1}$ region.^[13] The spectrum for **perfluorodecyl bromide** would show intense absorption bands in this range, characteristic of the perfluoroalkyl chain.^[5]

Experimental Protocols

Generalized Synthesis of 1-Bromo-perfluoroalkanes

While a specific protocol for **perfluorodecyl bromide** is not detailed in the available literature, a general method for the synthesis of 1-bromo-perfluoroalkanes can be adapted from procedures for similar compounds. One common approach is the radical addition of bromine to a perfluoroalkene or the substitution of a different halogen. A representative, though not identical, synthesis is the photoredox-catalyzed addition of dibromofluoromethane to unactivated alkenes to yield 1-bromo-1-fluoroalkanes.^[14]

Protocol: Photoredox-Catalyzed Synthesis of 1-Bromo-1-fluoroalkanes (Adapted)^[14]

- To a reaction vessel, add the unactivated alkene (1.0 equiv), dibromofluoromethane (2.0 equiv), and the photoredox catalyst $[\text{Ir}(\text{dF}(\text{CF}_3)\text{ppy})_2(\text{dtbbpy})]\text{PF}_6$ (1 mol%).
- Add anhydrous THF as the solvent.
- Degas the mixture with an inert gas (e.g., argon) for 15 minutes.
- Irradiate the reaction mixture with a blue LED lamp at room temperature.
- Monitor the reaction progress using thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, concentrate the reaction mixture under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to obtain the desired 1-bromo-1-fluoroalkane.

Preparation of Perfluorocarbon Nanoemulsions

Perfluorodecyl bromide is often used in the form of a nanoemulsion for biomedical applications. The following is a generalized protocol for the preparation of perfluorocarbon nanoemulsions using high-pressure homogenization.

Protocol: Preparation of Perfluorocarbon Nanoemulsion[\[14\]](#)[\[15\]](#)

- Preparation of the Oil Phase: Dissolve a surfactant (e.g., egg yolk phospholipid) in **perfluorodecyl bromide**.
- Preparation of the Aqueous Phase: Prepare an aqueous solution containing a co-surfactant (e.g., Pluronic F-68) and an osmotic agent (e.g., glycerol) in water for injection.
- Pre-emulsification: Slowly add the oil phase to the aqueous phase while stirring vigorously with a high-shear mixer to form a coarse emulsion.
- Homogenization: Pass the coarse emulsion through a high-pressure homogenizer for multiple cycles until a translucent nanoemulsion with the desired droplet size is obtained.
- Sterilization: Sterilize the final nanoemulsion by filtration through a 0.22 μm filter.

- Characterization: Characterize the nanoemulsion for particle size, polydispersity index, and zeta potential using dynamic light scattering (DLS).

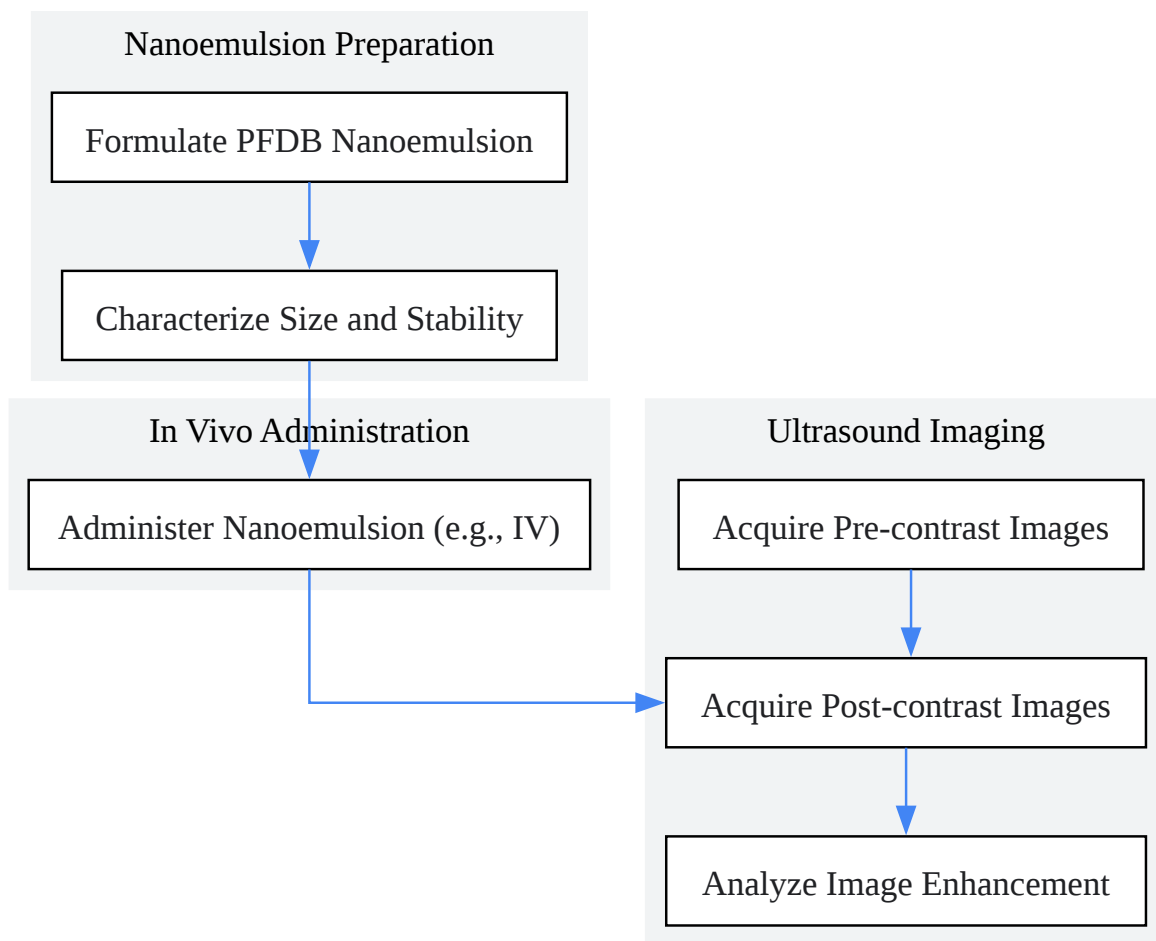
Applications in Drug Development and Research

The primary application of **perfluorodecyl bromide** in the biomedical field is as a core component of nanoemulsions for use as ultrasound contrast agents and as vehicles for drug delivery.^{[1][3]}

Ultrasound Contrast Agent

Perfluorocarbon nanoemulsions have a low speed of sound and are resistant to pressure changes, making them stable and effective ultrasound contrast agents.^{[1][3]} They provide enhanced echogenicity of tissues and can be used for blood pool imaging.^[1]

Experimental Workflow: Ultrasound Imaging with Perfluorocarbon Nanoemulsions



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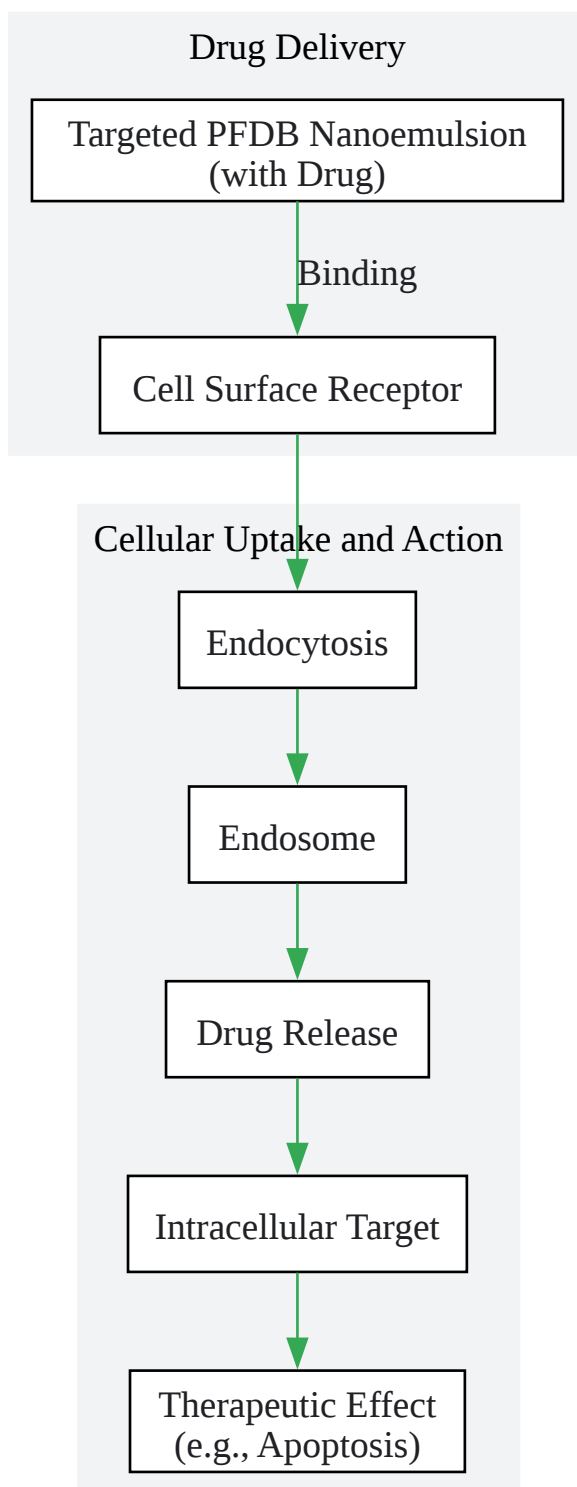
Caption: Workflow for ultrasound imaging using **perfluorodecyl bromide** nanoemulsions.

Drug Delivery Vehicle

The inert core of perfluorocarbon nanoemulsions can encapsulate hydrophobic drugs, protecting them from degradation and enabling targeted delivery.[16][17] The surface of the nanoemulsion can be functionalized with targeting ligands (e.g., antibodies, peptides) to direct the drug to specific tissues or cells.

Signaling Pathway: Targeted Drug Delivery and Cellular Uptake

While **perfluorodecyl bromide** itself is not known to directly interact with specific signaling pathways, its formulation into targeted nanoemulsions can facilitate the delivery of therapeutic agents that do modulate cellular signaling. For example, a nanoemulsion carrying an anti-cancer drug can be targeted to a receptor overexpressed on cancer cells.



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Caption: Pathway of targeted nanoemulsion delivery and intracellular drug action.

Safety and Toxicology

Perfluorocarbons, including **perfluorodecyl bromide**, are generally considered to have low toxicity due to their chemical inertness.[18][19] However, the toxicological profile can be influenced by impurities and the chain length of the perfluorinated acid, with longer chains showing potentially higher toxicity.[18][19] In vitro studies using mammalian cell lines can be employed to assess the cytotoxicity of **perfluorodecyl bromide** formulations.[20]

Conclusion

Perfluorodecyl bromide is a highly fluorinated organic compound with significant potential in biomedical applications. Its unique physicochemical properties make it an excellent candidate for the formulation of nanoemulsions used in ultrasound imaging and as drug delivery systems. Further research into its specific interactions at the cellular and molecular level will continue to expand its utility in the development of novel diagnostics and therapeutics. This guide provides a foundational understanding of its molecular structure, properties, and applications to aid researchers in this endeavor.

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References

- 1. Perfluorooctylbromide nanoparticles for ultrasound imaging and drug delivery - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Perfluorooctyl bromide (perflubron) attenuates oxidative injury to biological and nonbiological systems - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. ¹⁹F-centred NMR analysis of mono-fluorinated compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 4. CAS Common Chemistry [commonchemistry.cas.org]

- 5. researchgate.net [researchgate.net]
- 6. Fluorine-19 nuclear magnetic resonance spectroscopy - Wikipedia [en.wikipedia.org]
- 7. ^{19}F [nmr.chem.ucsb.edu]
- 8. Simultaneous Proton and Fluorine decoupled ^{13}C NMR - Magritek [magritek.com]
- 9. University of Ottawa NMR Facility Blog: ^{13}C NMR of Fluorinated Organics [u-of-o-nmr-facility.blogspot.com]
- 10. m.youtube.com [m.youtube.com]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. Dependence of mass spectrometric fragmentation on the bromine substitution pattern of polybrominated diphenyl ethers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Guide to FT-IR Spectroscopy | Bruker [bruker.com]
- 14. researchgate.net [researchgate.net]
- 15. ijpsjournal.com [ijpsjournal.com]
- 16. thno.org [thno.org]
- 17. Perfluorocarbon nanoemulsions in drug delivery: design, development, and manufacturing - PMC [pmc.ncbi.nlm.nih.gov]
- 18. Evaluation of the acute toxicity of perfluorinated carboxylic acids using eukaryotic cell lines, bacteria and enzymatic assays - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. researchgate.net [researchgate.net]
- 20. scope.dge.carnegiescience.edu [scope.dge.carnegiescience.edu]
- To cite this document: BenchChem. [Perfluorodecyl Bromide: A Comprehensive Technical Guide to its Molecular Structure and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679594#perfluorodecyl-bromide-molecular-structure]

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